

An In-depth Technical Guide to 4-(tert-Butyl)-2,6-difluorophenol

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Compound of Interest

Compound Name: 4-(tert-Butyl)-2,6-difluorophenol

Cat. No.: B13684805

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CAS Number: 953091-22-0

This technical guide provides a comprehensive overview of the available scientific and technical information for **4-(tert-Butyl)-2,6-difluorophenol**. The document is intended for researchers, scientists, and professionals in drug development, offering a centralized resource for this compound's properties and potential applications.

Chemical and Physical Properties

While extensive experimental data for **4-(tert-Butyl)-2,6-difluorophenol** is not readily available in the public domain, a range of physicochemical properties has been calculated and is presented below. These computed values offer valuable insights into the compound's expected behavior.

Table 1: Physicochemical Properties of **4-(tert-Butyl)-2,6-difluorophenol**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ F ₂ O	PubChem
Molecular Weight	186.20 g/mol	PubChem[1]
CAS Number	953091-22-0	PubChem[1]
IUPAC Name	4-(tert-butyl)-2,6-difluorophenol	PubChem[1]
XLogP3-AA (LogP)	3.4	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	186.08562133 Da	PubChem[1]
Topological Polar Surface Area	20.2 Å ²	PubChem[1]
Melting Point	Data not available	-
Boiling Point	Data not available	-
Density	Data not available	-
Solubility	Data not available	-

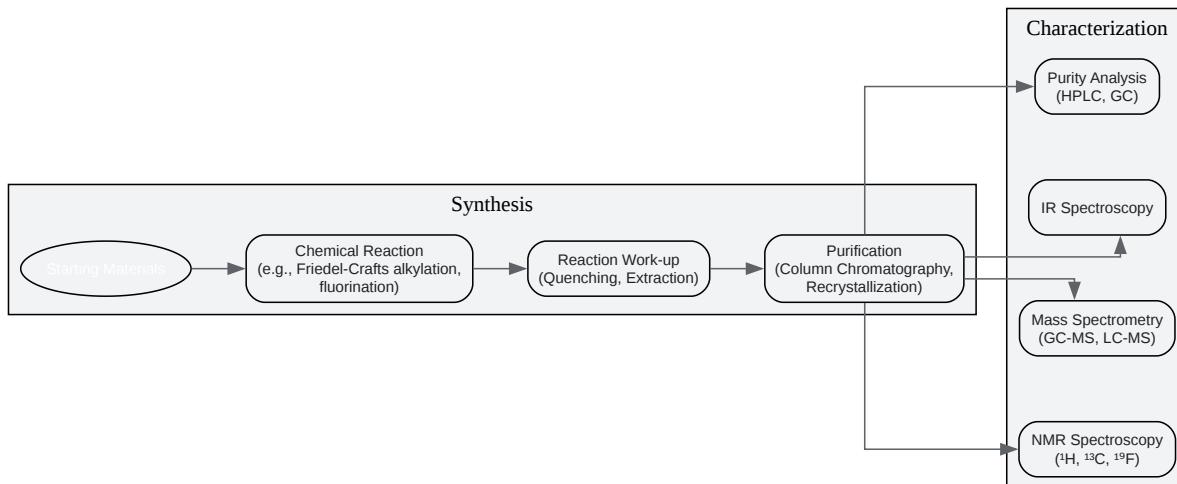
Safety and Handling

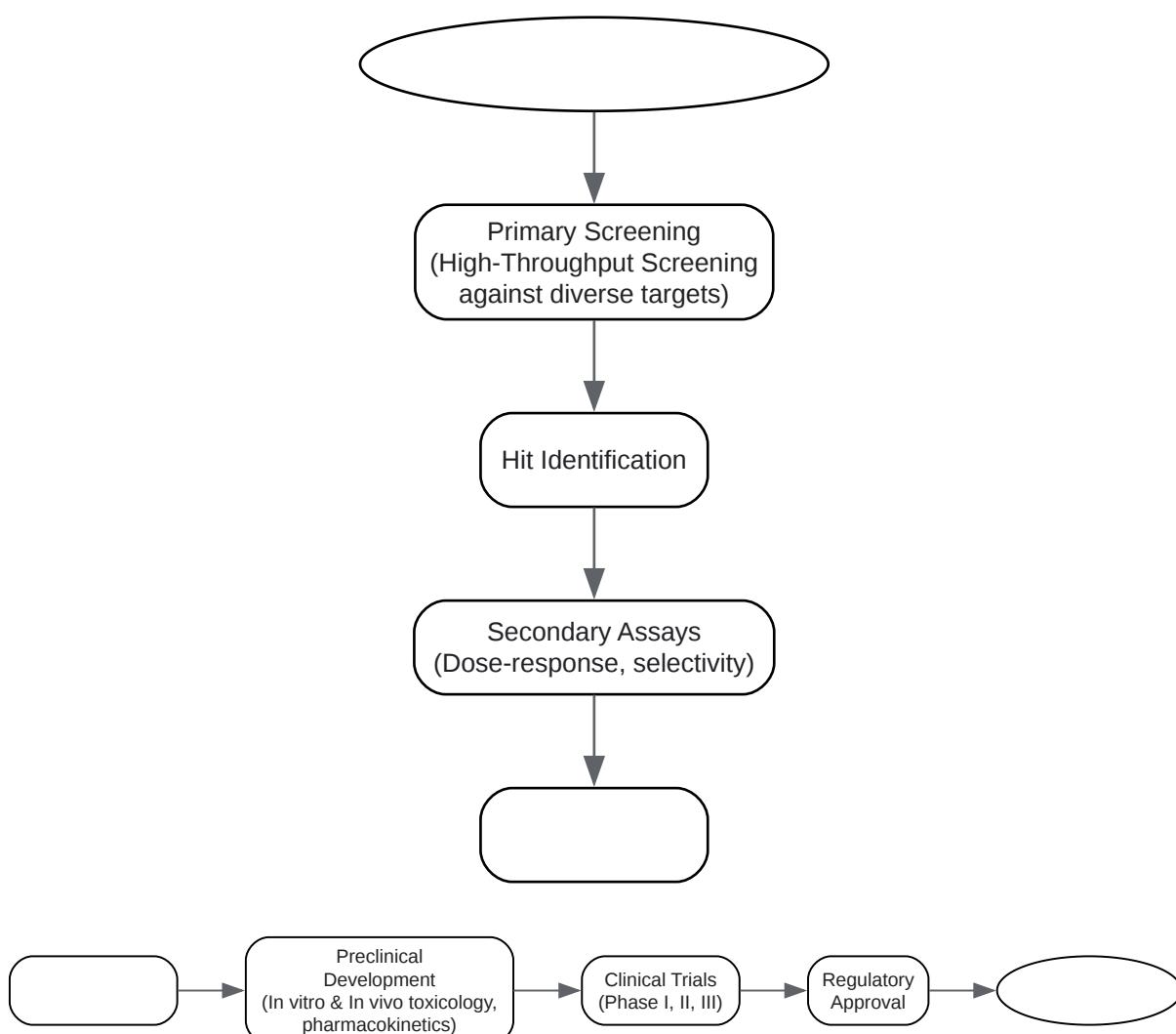
A specific Safety Data Sheet (SDS) for **4-(tert-Butyl)-2,6-difluorophenol** was not found during the literature search. Therefore, it is imperative to handle this compound with the utmost care, assuming it may be hazardous. General safety precautions for handling laboratory chemicals should be strictly followed.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis specifically for **4-(tert-Butyl)-2,6-difluorophenol** are not readily available in published literature. Researchers

should adapt general methods for the synthesis of substituted phenols, followed by standard analytical techniques for characterization.



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References

- 1. CAS#:143771-04-4 | 4-tert-butyl-6,6-difluorocyclohexa-2,4-dien-1-one | Chemsric
[chemsrc.com]

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